

# Inability to Provide Disposal Procedures for "Puterine" Due to Unidentified Chemical Substance

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Puterine

Cat. No.: B1195736

[Get Quote](#)

Providing safe and accurate disposal procedures for chemical substances is of paramount importance in laboratory settings. After a thorough search of chemical databases and safety literature, no substance with the name "**Puterine**" has been identified. Therefore, specific disposal protocols cannot be provided at this time.

It is possible that "**Puterine**" may be a typographical error, a proprietary name not widely indexed, or a novel compound without published safety data. The search results did yield information for similarly named chemicals, such as:

- Putrescine: A toxic and corrosive organic compound.[1][2]
- Purine: A heterocyclic aromatic organic compound found in nucleic acids.[3]
- Puerarin: A flavonoid glycoside.[4][5]

The disposal procedures for these substances would differ significantly based on their unique chemical properties and associated hazards. Providing incorrect disposal guidance would be a serious safety risk.

To ensure the safety of all laboratory personnel and to maintain regulatory compliance, it is crucial to positively identify the chemical in question. We urge you to:

- Verify the spelling of the chemical name.

- Locate the CAS (Chemical Abstracts Service) Registry Number for the substance. The CAS number is a unique identifier that will allow for the precise identification of the compound and its associated safety and disposal protocols. This number is typically found on the chemical's container label and in its Safety Data Sheet (SDS).

Once the correct chemical name and/or CAS number is provided, we can offer the detailed, step-by-step disposal procedures and safety information you have requested, in alignment with our commitment to being a preferred source for laboratory safety and chemical handling information. Without this definitive identification, providing any procedural guidance would be contrary to established safety protocols.

#### Need Custom Synthesis?

*BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.*

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Putrescine - Wikipedia [en.wikipedia.org]
- 2. Putrescine | C<sub>4</sub>H<sub>12</sub>N<sub>2</sub> | CID 1045 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Purine | C<sub>5</sub>H<sub>4</sub>N<sub>4</sub> | CID 1044 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Puerarin CAS#: 3681-99-0 [m.chemicalbook.com]
- 5. Puerarin | C<sub>21</sub>H<sub>20</sub>O<sub>9</sub> | CID 5281807 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Inability to Provide Disposal Procedures for "Puterine" Due to Unidentified Chemical Substance]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1195736#puterine-proper-disposal-procedures]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)